

# Toxicological Profile and Animal Studies of Triamiphos: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Triamiphos*

Cat. No.: *B1681371*

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Disclaimer: This document summarizes publicly available toxicological data on **Triamiphos**. Comprehensive experimental protocols for some cited studies were not fully accessible in the public domain. Information on the genotoxicity and carcinogenicity of **Triamiphos** is limited; therefore, a general overview for the broader class of organophosphate pesticides is provided for context.

## Executive Summary

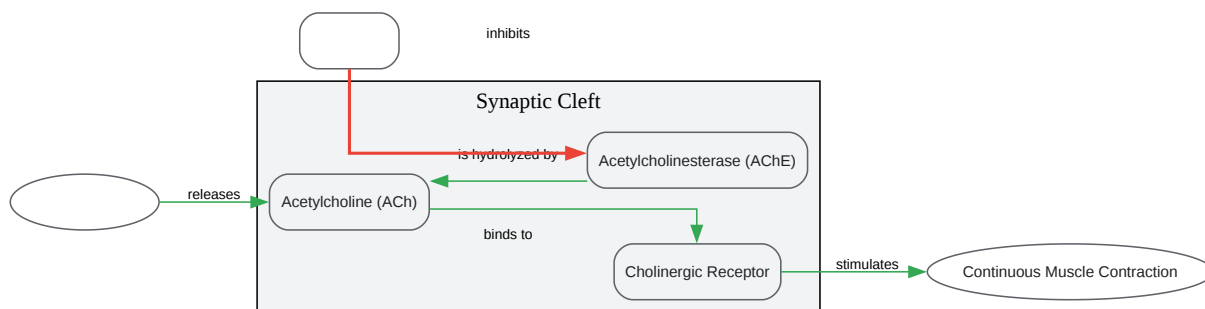
**Triamiphos** is an organophosphate pesticide and fungicide historically used for controlling powdery mildews. Its primary mechanism of toxicity is the inhibition of acetylcholinesterase (AChE), an enzyme critical for nerve function. This leads to an accumulation of the neurotransmitter acetylcholine, resulting in overstimulation of cholinergic receptors. Animal studies, primarily in rats and mice, have established its acute toxicity profile and provided insights into its effects following longer-term exposure. Data regarding its genotoxic and carcinogenic potential are not readily available in published literature. This guide provides a detailed overview of the known toxicological profile of **Triamiphos**, with a focus on animal studies.

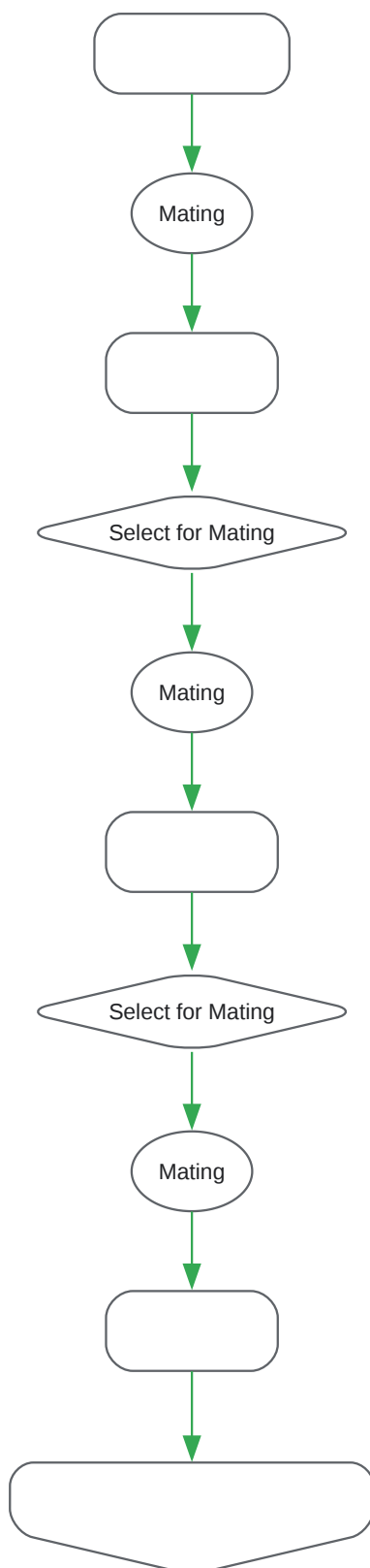
## Chemical and Physical Properties

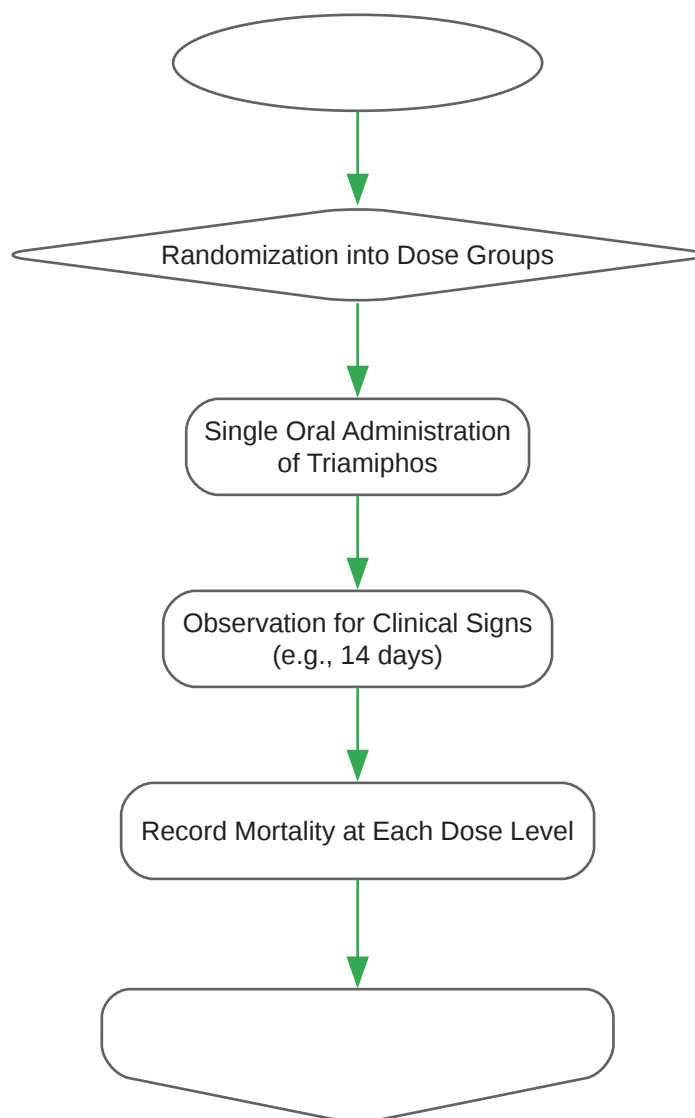
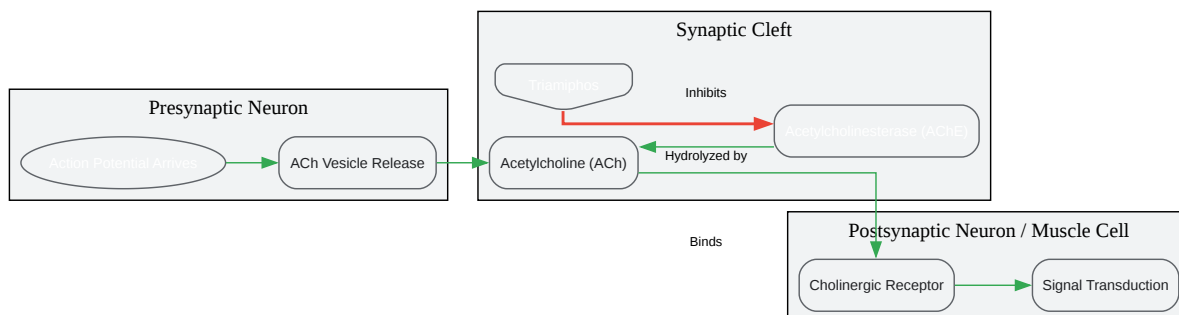
Property	Value
Chemical Name	P-(5-amino-3-phenyl-1H-1,2,4-triazol-1-yl)-N,N,N',N'-tetramethylphosphonic diamide
CAS Number	1031-47-6
Molecular Formula	C <sub>12</sub> H <sub>19</sub> N <sub>6</sub> OP
Molecular Weight	294.29 g/mol
Appearance	White crystalline solid
Solubility	Sparingly soluble in water, soluble in organic solvents

## Mechanism of Action: Acetylcholinesterase Inhibition

**Triamiphos**, like other organophosphate pesticides, exerts its toxic effects primarily through the irreversible inhibition of acetylcholinesterase (AChE). The process involves the phosphorylation of the serine hydroxyl group at the active site of AChE. This inactivation of the enzyme leads to the accumulation of acetylcholine in synaptic clefts and neuromuscular junctions, resulting in continuous stimulation of cholinergic receptors. The clinical signs of toxicity are a direct consequence of this overstimulation.







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